

Safe Disposal of Homovanillyl Alcohol: A Procedural Guide

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Compound of Interest

Compound Name: Homovanillyl alcohol

Cat. No.: B119980

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This guide provides essential safety and logistical information for the proper disposal of **Homovanillyl alcohol** (CAS No. 2380-78-1), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Hazard and Safety Data

Homovanillyl alcohol is classified as a hazardous substance. All personnel handling this chemical must be familiar with its associated risks and the required personal protective equipment (PPE).

Data Point	Value	Source
GHS Hazard Statements	H315: Causes skin irritation	[1]
H319: Causes serious eye irritation	[1]	
H335: May cause respiratory irritation	[1]	
GHS Hazard Class	Skin Irritation (Category 2)	[1]
Eye Irritation (Category 2)	[1]	
Specific Target Organ Toxicity - Single Exposure (Category 3)	[1]	
Signal Word	Warning	[1]
NFPA Ratings	Health: 1, Flammability: 1, Instability: 0	[2]
HMIS Ratings	Health: 0, Flammability: 1, Physical Hazard: 0	[2]
Water Hazard Class (WGK)	3 (Highly hazardous for water)	
Flash Point	113 °C (235.4 °F) - closed cup	
Personal Protective Equipment (PPE)	Safety glasses with side-shields (or goggles), protective gloves, protective clothing, N95 dust mask (US) or equivalent respiratory protection.	[2][3]

Standard Operating Procedure for Disposal

The disposal of **Homovanillyl alcohol** must be conducted in accordance with applicable regional, national, and local regulations.[2] Never dispose of this chemical down the drain or in regular trash.

Step 1: Waste Identification and Segregation

- **Identify Waste:** All materials contaminated with **Homovanillyl alcohol**, including unused product, solutions, and grossly contaminated items (e.g., pipette tips, weighing boats, gloves), must be treated as hazardous waste.
- **Segregate Waste:** Keep **Homovanillyl alcohol** waste separate from other chemical waste streams unless specifically instructed otherwise by your institution's Environmental Health and Safety (EHS) department. It is incompatible with strong oxidizing agents.[\[2\]](#)

Step 2: Waste Collection and Labeling

- **Container Selection:** Use a designated, leak-proof, and sealable waste container compatible with chemical solids or solutions. The container must be in good condition.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**Homovanillyl alcohol**," and the associated hazard warnings (e.g., "Irritant"). Ensure the date of accumulation is also recorded.

Step 3: Handling Accidental Spills

In the event of a spill, follow these procedures immediately:

- **Ensure Safety:** Evacuate non-essential personnel from the area. Ensure adequate ventilation.[\[3\]](#)
- **Wear PPE:** Don appropriate PPE, including respiratory protection, safety goggles, chemical-resistant gloves, and protective clothing.[\[2\]](#)[\[3\]](#)
- **Containment:** Prevent further leakage or spillage if it is safe to do so.[\[2\]](#) For solid spills, avoid creating dust.[\[2\]](#)[\[3\]](#) You can cover the powder with a plastic sheet to minimize spreading.[\[2\]](#)
- **Clean-up:** Carefully sweep or scoop up the spilled material.[\[3\]](#) Place the material into your designated hazardous waste container.
- **Decontamination:** Thoroughly clean the contaminated surface.[\[2\]](#)

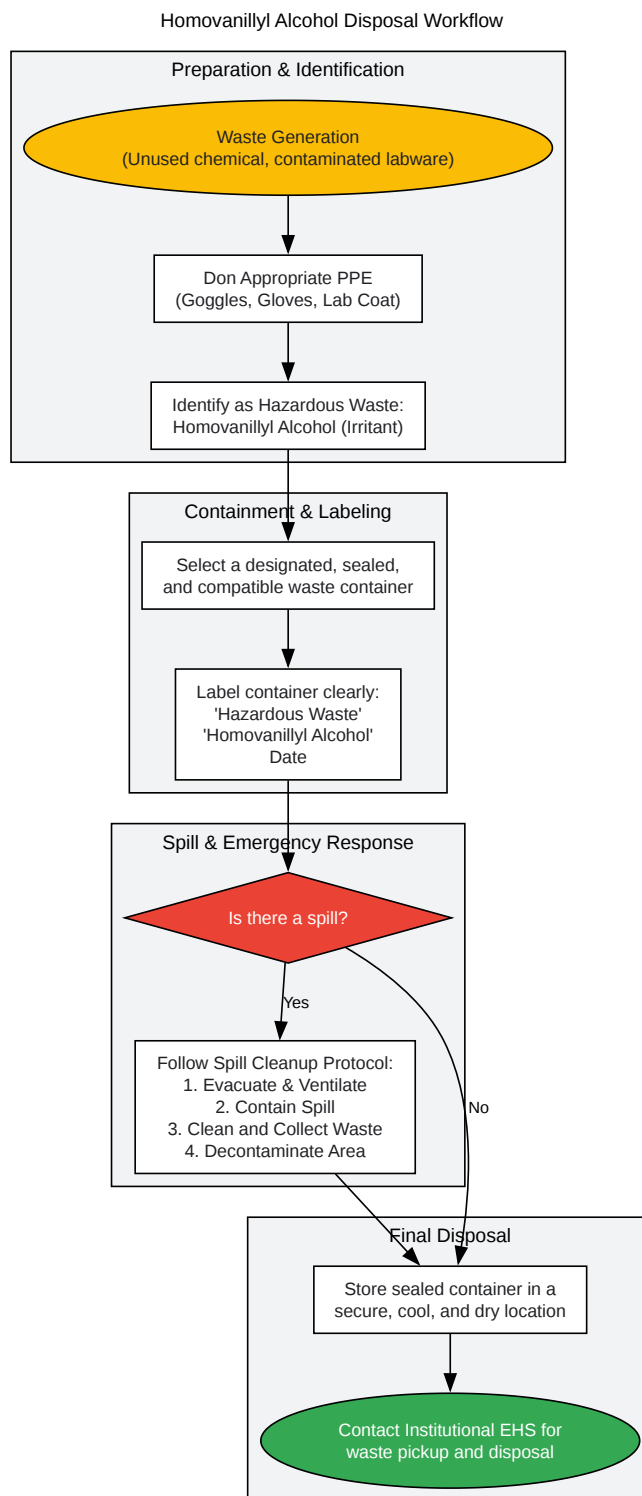
- Disposal: All materials used for cleanup (e.g., absorbent pads, wipes, contaminated PPE) must be placed in the hazardous waste container.

Step 4: Final Disposal

- Storage: Keep the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)
- Arrange for Pickup: Contact your institution's EHS or hazardous waste management department to arrange for the collection and disposal of the waste.[\[4\]](#) Disposal must be handled by a licensed disposal company.[\[5\]](#) Do not attempt to dispose of the waste yourself.

Disposal Process Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Homovanillyl alcohol** waste.



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Caption: Workflow for the safe disposal of **Homovanillyl alcohol**.

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